

4-Methoxypicolinohydrazide safety precautions and MSDS information

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Compound of Interest

Compound Name: 4-Methoxypicolinohydrazide

Cat. No.: B1313614

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Technical Support Center: 4-Methoxypicolinohydrazide

This technical support guide provides essential safety precautions, handling instructions, and troubleshooting advice for researchers, scientists, and drug development professionals working with **4-Methoxypicolinohydrazide**. As a specific Material Safety Data Sheet (MSDS) for **4-Methoxypicolinohydrazide** (CAS No. 106690-38-4) is not readily available, this guidance is based on the safety profiles of structurally similar compounds, including Picolinohydrazide and its isomer, Isonicotinic Acid Hydrazide (Isoniazid). It is imperative to handle this compound with caution, assuming it may possess similar hazards to its analogues.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Methoxypicolinohydrazide**?

A1: While specific toxicological data for **4-Methoxypicolinohydrazide** is limited, data from related compounds suggest it should be handled as a substance that is potentially harmful if swallowed, in contact with skin, or inhaled. It may also cause skin and eye irritation.

Q2: What personal protective equipment (PPE) should I wear when handling **4-Methoxypicolinohydrazide**?

A2: Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat. When handling the powder outside of a certified chemical fume hood, respiratory protection (e.g., a properly fitted N95 respirator) is recommended to prevent inhalation.

Q3: How should I properly store **4-Methoxypicolinohydrazide**?

A3: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area. Keep it away from strong oxidizing agents and incompatible materials.

Q4: What should I do in case of accidental exposure?

A4:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Q5: How should I dispose of waste containing **4-Methoxypicolinohydrazide**?

A5: Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter drains or waterways.

Troubleshooting Guide

Issue	Possible Cause	Solution
Compound has clumped or appears moist.	Improper storage, exposure to humidity.	The compound may have absorbed moisture. While it may still be usable for some applications, its purity could be compromised. For sensitive experiments, using a fresh, properly stored batch is recommended. Ensure the container is tightly sealed and stored in a desiccator if necessary.
Difficulty dissolving the compound.	Incorrect solvent, insufficient mixing, or temperature.	Check the literature for recommended solvents. If solubility data is unavailable, test small quantities in common laboratory solvents (e.g., DMSO, DMF, ethanol). Gentle heating and sonication may aid dissolution, but be mindful of potential degradation.
Inconsistent experimental results.	Compound degradation, contamination, or weighing errors.	Ensure the compound has been stored correctly, away from light and moisture. Use a calibrated analytical balance for accurate measurements. If degradation is suspected, consider analytical techniques (e.g., NMR, LC-MS) to assess purity.

Safety Data Summary for Structurally Related Compounds

The following tables summarize the GHS hazard classifications for compounds structurally related to **4-Methoxypicolinohydrazide**. This information should be used to infer the potential hazards of the target compound.

Table 1: GHS Hazard Statements for Picolinohydrazide (CAS 1452-63-7)

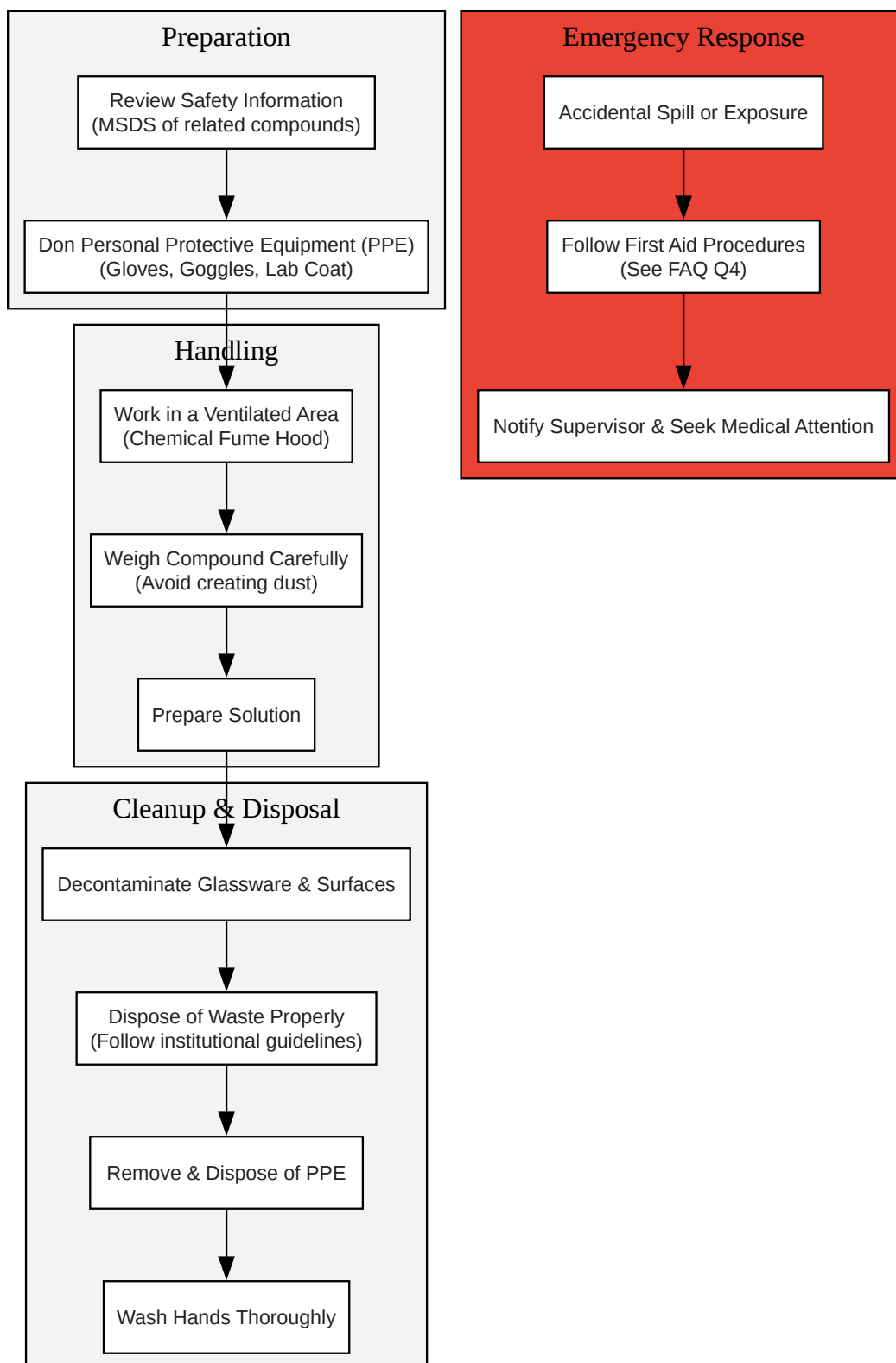
Hazard Statement	Description
H302	Harmful if swallowed[1]
H312	Harmful in contact with skin[1]
H315	Causes skin irritation[1]
H319	Causes serious eye irritation[1]
H332	Harmful if inhaled[1]
H335	May cause respiratory irritation[1]

Table 2: GHS Hazard Statements for Isonicotinic Acid Hydrazide (CAS 54-85-3)

Hazard Statement	Description
H302	Harmful if swallowed[2][3][4]
H315	Causes skin irritation[3]
H319	Causes serious eye irritation[3]
H371	May cause damage to organs (Nervous system, Kidney)[3]
H373	May cause damage to organs through prolonged or repeated exposure (Liver, Central nervous system)[3]

Experimental Workflow & Safety Precautions

Below is a generalized workflow for handling **4-Methoxypicolinohydrazide** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4-Methoxypicolinohydrazide**.

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